

# Evaluating the cost-effectiveness of different synthetic routes to 2-Mercapto-4-methylpyridine

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## Compound of Interest

Compound Name: 2-Mercapto-4-methylpyridine

Cat. No.: B151767

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## Comparative Overview

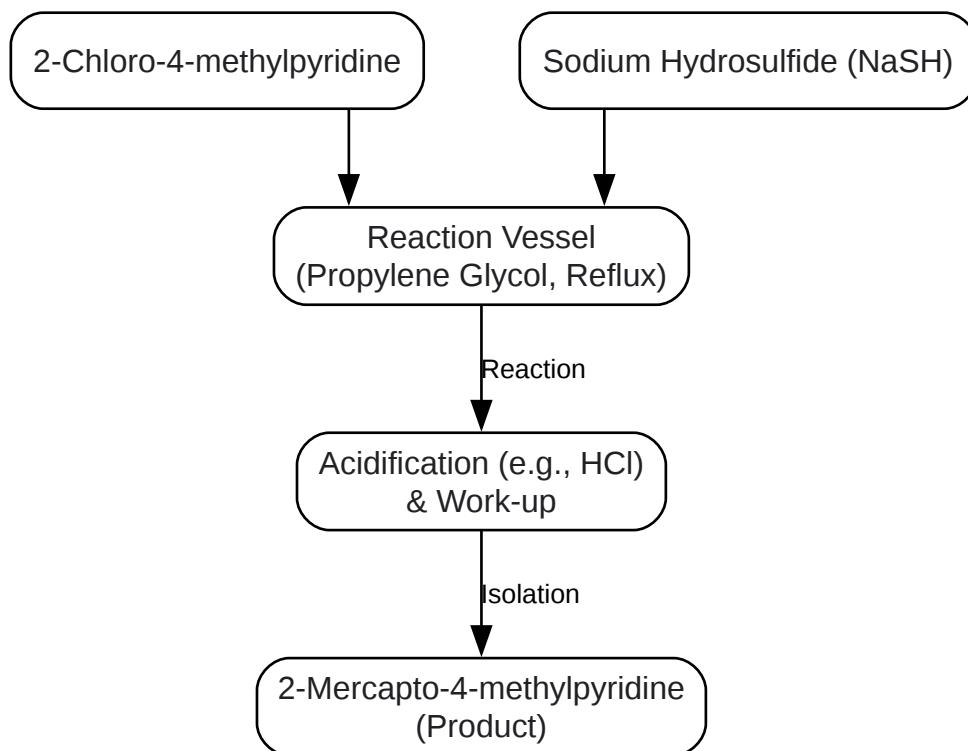
To provide a clear, at-a-glance comparison, the key metrics for each synthetic route are summarized below. This table is based on a theoretical 1-mole scale synthesis to standardize the comparison.

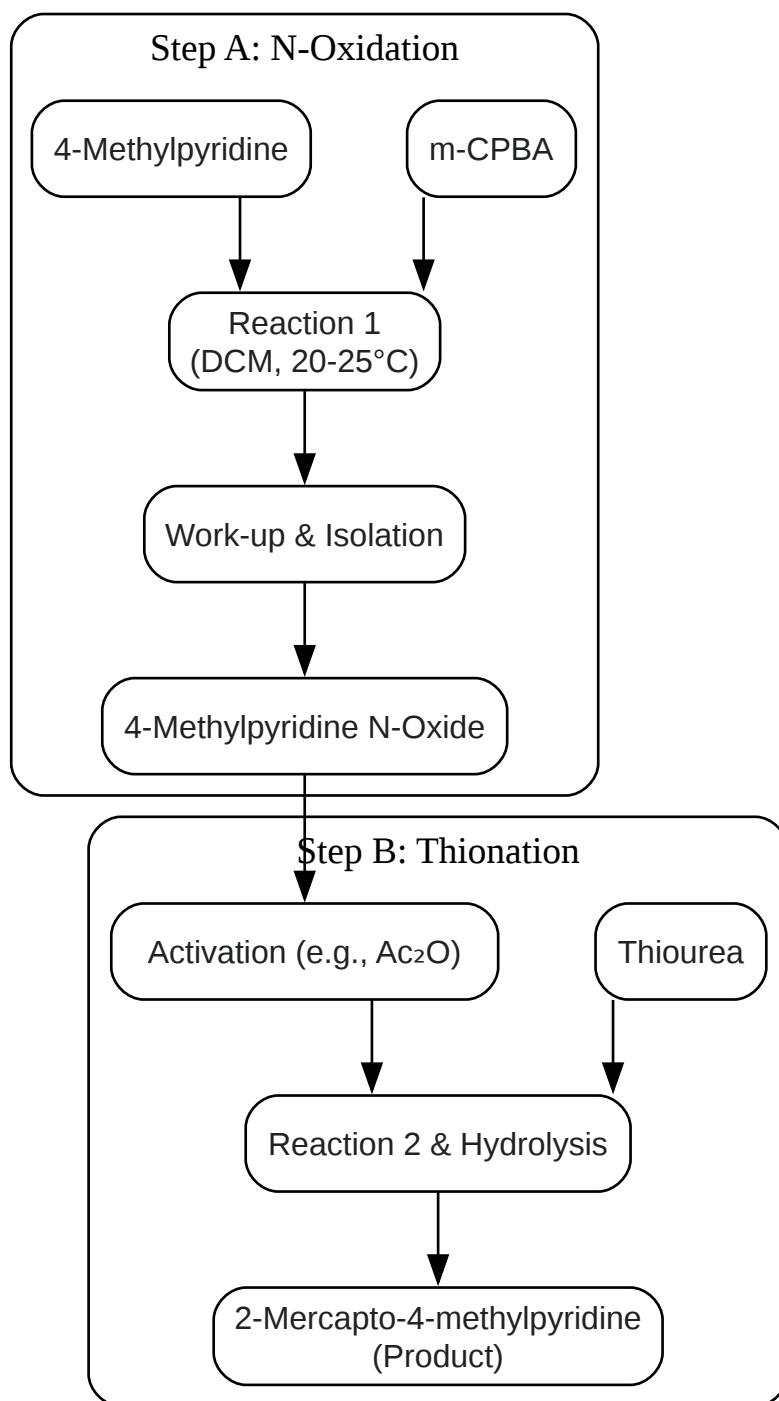
Metric	Route 1: From 2-Chloro-4-methylpyridine	Route 2: From 4-Methylpyridine N-Oxide
Starting Material Cost	Moderate to High	Low
Reagent Cost	Low	Moderate
Overall Yield	Good (70-85%)	Good (70-80% over two steps)
Number of Steps	1	2
Operational Complexity	Low	Moderate
Safety Concerns	Handling of odorous thiols	Handling of a strong oxidant (m-CPBA)
Estimated Cost/Mole	~\$65 - \$80	~\$45 - \$60

## Route 1: Nucleophilic Substitution of 2-Chloro-4-methylpyridine

This is arguably the most direct and industrially favored approach. The principle lies in the nucleophilic aromatic substitution (SNAr) of the chlorine atom at the electron-deficient 2-position of the pyridine ring with a sulfur nucleophile. The choice of the sulfur source is the main variable, with sodium hydrosulfide (NaSH) being a common and economical option.

## Workflow Diagram: Route 1



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